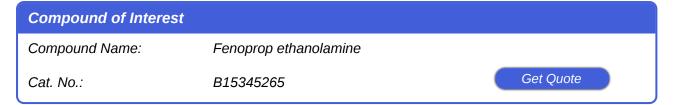


# Fenoprop ethanolamine molecular weight and formula

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# In-Depth Technical Guide: Fenoprop Ethanolamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular characteristics of fenoprop and ethanolamine, culminating in the properties of the resulting **fenoprop ethanolamine** salt. This information is crucial for researchers engaged in the development and analysis of related chemical compounds.

### **Core Molecular Data**

The fundamental molecular properties of fenoprop, ethanolamine, and their resulting salt are summarized in the table below for straightforward comparison.

Compound	Molecular Formula	Molecular Weight ( g/mol )
Fenoprop	C <sub>9</sub> H <sub>7</sub> Cl <sub>3</sub> O <sub>3</sub>	269.5[1]
Ethanolamine	C <sub>2</sub> H <sub>7</sub> NO	61.08[2][3][4][5]
Fenoprop Ethanolamine	C11H14Cl3NO4	330.58

## **Formation of Fenoprop Ethanolamine Salt**



Fenoprop, a carboxylic acid, reacts with ethanolamine, an amino alcohol, in a classic acid-base neutralization reaction to form the **fenoprop ethanolamine** salt. In this reaction, the acidic proton from the carboxyl group of fenoprop is transferred to the basic amino group of ethanolamine.

## **Experimental Protocols**

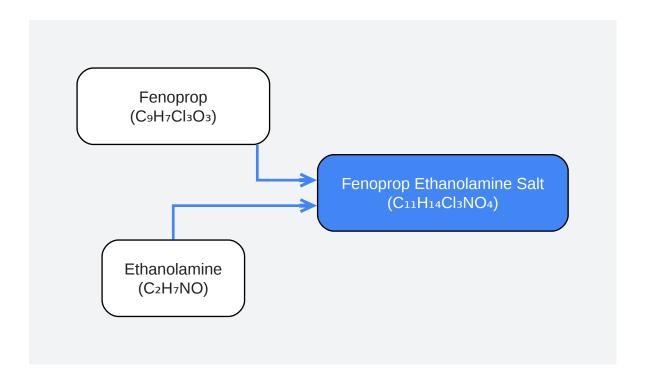
Detailed experimental methodologies for the characterization of these compounds can be found in standard analytical chemistry literature. Key techniques for determining molecular weight and formula include:

- Mass Spectrometry: Provides a precise mass-to-charge ratio, which is instrumental in determining the molecular weight.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Used to elucidate the molecular structure and confirm the presence of specific functional groups.
- Elemental Analysis: Determines the percentage composition of elements within the compound, which is used to empirically derive the molecular formula.

## **Visualizing the Salt Formation**

The following diagram illustrates the reaction pathway for the formation of **fenoprop ethanolamine** salt.





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#### Formation of **Fenoprop Ethanolamine** Salt

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### References

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